

A Comprehensive Technical Guide to Hydroxymethylferrocene: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: Ferrocene, (hydroxymethyl)-(9CI)

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Abstract

Hydroxymethylferrocene $[(C_5H_5)Fe(C_5H_4CH_2OH)]$, a stable, yellow crystalline solid, is a versatile organometallic compound that has garnered significant interest across various scientific disciplines. Its unique electrochemical properties, coupled with its rich and accessible chemistry, make it a valuable building block in synthesis, a reliable redox mediator in biosensors, and a component in the development of novel therapeutic agents. This technical guide provides an in-depth overview of the core physical and chemical properties of hydroxymethylferrocene, detailed experimental protocols for its synthesis and characterization, and a summary of its key applications.

Physicochemical Properties

Hydroxymethylferrocene is an air-stable, moisture-sensitive compound.^[1] Its core physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₁₂ FeO	[2]
Molecular Weight	216.06 g/mol	[1][2]
Appearance	Yellow to orange powder or needles	[1][2][3]
Melting Point	79-81 °C (lit.)	[1][3][4]
Boiling Point	175.6 °C at 760 mmHg	[1]
Flash Point	81.8 °C	[1]
Solubility	Partially miscible in water; soluble in methanol and ether.	[1][4][5]
Storage	Inert atmosphere, room temperature.	[1][4]
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	23.82 kJ/mol at 351.40 K	[6]
Enthalpy of Sublimation ($\Delta_{\text{sub}}H^\circ$)	102.80 \pm 0.50 kJ/mol	[6]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	87.00 \pm 0.80 kJ/mol	[6]

Spectroscopic and Structural Properties

The structural integrity and purity of hydroxymethylferrocene are typically confirmed through various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR spectra provide characteristic signals for the protons and carbons of the cyclopentadienyl rings and the hydroxymethyl group.

¹H NMR (400 MHz, CDCl₃):[7]

- δ 4.35 (s, 2H, -CH₂O-)

- δ 4.26 (t, $J=1.6$ Hz, 2H, Cp)
- δ 4.20 (br, 7H, Cp and Cp')

^{13}C NMR (100 MHz, CDCl_3):[7]

- δ 88.88 (Cq-Cp)
- δ 69.33 (CH-Cp)
- δ 68.74 ($-\text{CH}_2\text{O}-$)
- δ 68.70 (CH-Cp)
- δ 68.29 (CH-Cp')

Infrared (IR) Spectroscopy

The IR spectrum of hydroxymethylferrocene exhibits characteristic absorption bands corresponding to its functional groups. While a specific spectrum for hydroxymethylferrocene is not readily available in the search results, the typical IR absorptions for ferrocene derivatives include:[8][9]

- $\sim 3100\text{ cm}^{-1}$: C-H stretching of the cyclopentadienyl rings.
- $\sim 1100, 1000, 810\text{ cm}^{-1}$: C-H bending and ring vibrations of the cyclopentadienyl rings.[9]
- $\sim 480\text{ cm}^{-1}$: Vibration of the iron-ring bond.[9]
- $\sim 3300\text{ cm}^{-1}$ (broad): O-H stretching of the hydroxyl group.
- $\sim 1050\text{ cm}^{-1}$: C-O stretching of the primary alcohol.

Crystal Structure

The fundamental structure of ferrocene consists of an iron atom sandwiched between two parallel cyclopentadienyl rings.[10] In the solid state, ferrocene can exist in different polymorphs with staggered or eclipsed conformations of the cyclopentadienyl rings.[10] The

introduction of a hydroxymethyl substituent is expected to influence the packing and intermolecular interactions within the crystal lattice.

Chemical Properties and Reactivity

The chemistry of hydroxymethylferrocene is characterized by the reactivity of the hydroxyl group and the electrochemical behavior of the ferrocene core.

Reactions of the Hydroxyl Group

The hydroxyl group of hydroxymethylferrocene can undergo typical reactions of primary alcohols, such as esterification.^[11]

Electrochemistry

Hydroxymethylferrocene is a well-behaved redox-active molecule. It undergoes a reversible one-electron oxidation of the iron center from Fe(II) to Fe(III), forming the ferrocenium ion. This property makes it a widely used reference redox system in electrochemical studies. Cyclic voltammetry studies have shown that hydroxymethylferrocene can adsorb onto electrode surfaces, such as highly oriented pyrolytic graphite (HOPG).^{[12][13]}

Experimental Protocols

Synthesis of Hydroxymethylferrocene

Two common methods for the synthesis of hydroxymethylferrocene are detailed below.

This procedure is based on the method of Lindsay and Hauser.^[5]

Materials:

- N,N-dimethylaminomethylferrocene methiodide
- Sodium hydroxide
- Water
- Ether

- Sodium sulfate

Procedure:

- Prepare a solution of 10.0 g (0.25 mole) of sodium hydroxide in 250 ml of water in a 1-liter round-bottomed flask equipped with a reflux condenser and a mechanical stirrer.
- Add 25 g (0.065 mole) of N,N-dimethylaminomethylferrocene methiodide to the solution.
- Heat the suspension to reflux with stirring. An oil will separate from the solution, and trimethylamine will evolve.
- Continue refluxing for approximately 3.5 hours, or until the evolution of trimethylamine has ceased.
- Allow the reaction mixture to cool to room temperature.
- Extract the mixture with three 150-ml portions of ether.
- Combine the ether extracts, wash once with water, and dry over sodium sulfate.
- Filter the ether solution and concentrate it to obtain the crude hydroxymethylferrocene.
- Recrystallize the crude product from a suitable solvent to yield pure hydroxymethylferrocene.



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Synthesis of Hydroxymethylferrocene from N,N-dimethylaminomethylferrocene methiodide.

This method involves the reduction of ferrocenecarboxaldehyde using sodium borohydride.[7]

Materials:

- Ferrocenecarboxaldehyde

- Tetrahydrofuran (THF)
- Methanol (MeOH)
- Sodium borohydride (NaBH_4)
- Ethyl acetate (AcOEt)
- Water
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve ferrocenecarboxaldehyde (1.12 g, 5.25 mmol) in a mixture of THF/MeOH (60 ml, v/v 5:1).
- Slowly add NaBH_4 (200 mg, 5.28 mmol) to the solution over 30 minutes with stirring at room temperature.
- Continue stirring for an additional 30 minutes.
- Stop the reaction and evaporate the solvent under vacuum at 40 °C.
- Dissolve the residue in ethyl acetate and extract with water.
- Wash the organic layer with brine and dry over anhydrous Na_2SO_4 .
- Filter the solution and evaporate the solvent under vacuum at 40 °C to yield hydroxymethylferrocene as a yellow oil, which can then be crystallized.



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Synthesis of Hydroxymethylferrocene via Reduction of Ferrocenecarboxaldehyde.

Characterization

The synthesized hydroxymethylferrocene should be characterized to confirm its identity and purity.

- **Melting Point Determination:** A sharp melting point in the range of 79-81 °C indicates high purity.
- **NMR Spectroscopy:** Acquire ^1H and ^{13}C NMR spectra and compare them with the reference data provided in section 2.1.
- **IR Spectroscopy:** Obtain an IR spectrum and identify the characteristic peaks for the cyclopentadienyl rings and the hydroxymethyl group as outlined in section 2.2.

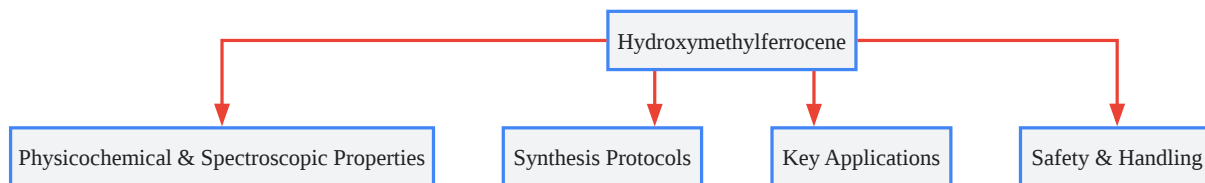
Applications

The unique properties of hydroxymethylferrocene have led to its use in several applications.

- **Electrochemistry:** It is commonly used as a water-soluble, ferrocene-based reference redox system in electrochemical studies.[\[14\]](#)
- **Biosensors:** Hydroxymethylferrocene and its derivatives can be incorporated into biosensors, for example, in the development of glucose biosensors where it acts as a redox mediator.[\[14\]](#)
- **Organic Synthesis:** It serves as a precursor for the synthesis of other ferrocene derivatives, such as ferrocenylmethoxy-isatins, which have shown potent antiproliferative activity. It can also be used in the preparation of ferrocene-carbohydrate conjugates for biosensing applications.

Safety and Handling

Hydroxymethylferrocene is considered harmful if swallowed and irritating to the eyes, respiratory system, and skin.[\[1\]](#) It is also moisture-sensitive.[\[1\]](#)[\[4\]](#) Therefore, it should be handled in a well-ventilated area, and appropriate personal protective equipment, including gloves and safety glasses, should be worn.[\[15\]](#) Store in a tightly sealed container under an inert atmosphere.[\[1\]](#)[\[4\]](#)



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Core Aspects of Hydroxymethylferrocene Covered in this Guide.

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